

## 2-Cycloocten-1-one NIST WebBook data

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### Compound Focus: 2-Cycloocten-1-one

CAS No.: 1728-25-2

Cat. No.: S678875

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## Core Chemical Data from NIST

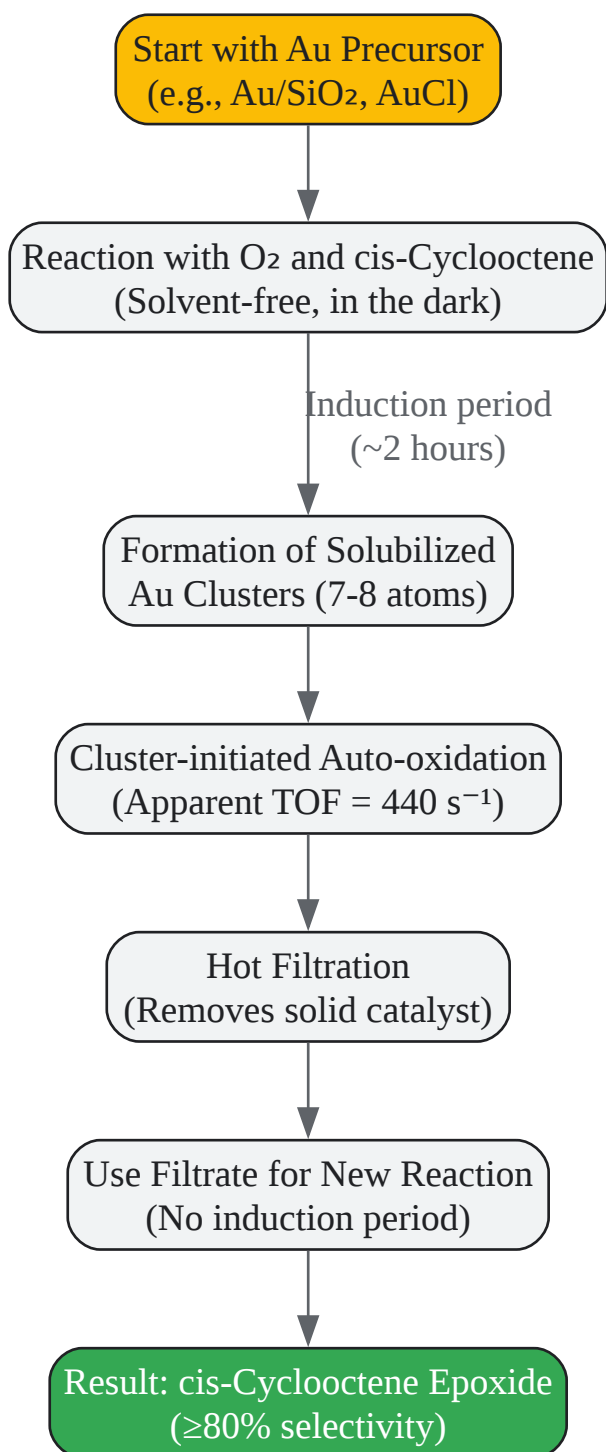
The following table summarizes the key identifying information for **2-Cycloocten-1-one** from the NIST Chemistry WebBook [1].

Property	Value / Identifier
Chemical Name	2-Cycloocten-1-one
CAS Registry Number	1728-25-2
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O
Molecular Weight	124.1803 g/mol
IUPAC Standard InChI	InChI=1S/C8H12O/c9-8-6-4-2-1-3-5-7-8/h4,6H,1-3,5,7H2/b6-4-
IUPAC Standard InChIKey	NSHQAIKRVDXIMX-XQRVVYSFSA-N
Other Names	2-Cyclooctenone

Additional data from a commercial source lists a **boiling point** of 195 - 197 °C and a **logP** (a measure of lipophilicity) value of 2.08 [2].

## Experimental Protocol: Selective Epoxidation

A highly selective method for epoxidizing **2-Cycloocten-1-one** to epoxycyclooctane using molecular oxygen and gold (Au) cluster catalysts was described in *Nature Communications* [3]. The following workflow outlines the key stages of this process.



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*Experimental workflow for the epoxidation of cis-cyclooctene initiated by Au clusters.*

## Detailed Methodology

This experiment demonstrates a homogeneous catalysis mechanism where active sites are solubilized atomic clusters [3].

- **Key Reaction Setup:** The reaction is performed **solvent-free** using **cis-cyclooctene** as the substrate, with **molecular oxygen (O<sub>2</sub>)** as the oxidant. It must be conducted in the **absence of light**.
- **Catalyst Preparation & Induction:** The Au precursor (e.g., Au/SiO<sub>2</sub> or AuCl<sub>3</sub>) is mixed with the substrate. An **induction period of approximately 2 hours** occurs, during which oxidation products (like diacids) act as ligands to solubilize and stabilize **active Au clusters of 7-8 atoms** from the solid precursor.
- **Hot Filtration Test:** After the induction period, the reaction mixture is **hot-filtered through a 0.2 μm syringe filter** to remove all solid catalyst material. The resulting clear filtrate contains solubilized Au clusters at very low concentrations (10-200 ng/mL) and remains highly active.
- **Initiation & Propagation:** Adding an aliquot of this filtrate to a fresh batch of cis-cyclooctene **eliminates the induction period**. The Au clusters in the filtrate generate initiators to trigger a radical auto-oxidation cycle, proceeding with an **apparent turnover frequency (TOF) of 440 s<sup>-1</sup>**.
- **Product Analysis:** The primary product is **cis-cyclooctene epoxide**, with **selectivity of 80% or higher** at 50% conversion. Products can be identified and quantified using techniques like **NMR spectroscopy** and **GC/MS analysis** [3].

## Context from a Related Compound

While the search results do not document a direct role for **2-Cycloocten-1-one** in biological pathways, its structural analog **2-Cyclopenten-1-one** is a known biological active molecule. This compound can **induce the expression of Heat Shock Protein 70 (HSP70)** by activating the heat shock transcription factor 1 (HSF1). The key structural feature for this activity is the **α,β-unsaturated carbonyl group**, which is also present in **2-Cycloocten-1-one**. This activity is associated with **antiviral effects** in cell studies [4]. This information may provide a useful conceptual bridge for your research in drug development.

## Interpretation and Further Research

- **Data Completeness:** The provided NIST data offers essential identification information but may lack more extensive physicochemical or spectroscopic data.
- **Experimental Significance:** The epoxidation protocol is significant for its high selectivity using O<sub>2</sub> and for elucidating a catalytic mechanism involving solubilized sub-nanometer clusters rather than solid surfaces.
- **Pathway Information Gap:** As no direct connection between **2-Cycloocten-1-one** and specific signaling pathways (like Wnt) was found in the search results, this is an area you may need to investigate through specialized biochemical databases or further literature review.

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## References

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3. Stable and solubilized active Au atom... | Nature Communications [nature.com]
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To cite this document: Smolecule. [2-Cycloocten-1-one NIST WebBook data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b678875#2-cycloocten-1-one-nist-webbook-data>]

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